

Personal protective equipment for handling 2,5-Diiodopyridine

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Compound of Interest

Compound Name: 2,5-Diiodopyridine

Cat. No.: B048462

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Essential Safety and Handling Guide for 2,5-Diiodopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,5-Diiodopyridine**. The following procedures are based on established safety protocols for handling hazardous solid chemicals and halogenated organic compounds. Adherence to these guidelines is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Data

2,5-Diiodopyridine is a hazardous substance that requires careful handling to prevent exposure. The primary hazards include skin and eye irritation, potential for allergic reactions, and respiratory irritation.^[1]

Hazard Classification	Description
Acute Toxicity, Oral	Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	Causes serious eye damage.[1][2]
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2]
Skin Sensitization	May cause an allergic skin reaction.[1][2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1][2]
Physical and Chemical Properties	
CAS Number	116195-81-4
Molecular Formula	C ₅ H ₃ I ₂ N
Molecular Weight	330.89 g/mol
Appearance	Solid
Melting Point	152-155 °C

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure to **2,5-Diiodopyridine**. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety goggles when there is a risk of splashing or dust generation.
Hand Protection	Chemical-Resistant Gloves	Butyl rubber or Viton/butyl gloves are recommended for extended contact. While nitrile gloves offer some protection, they are not recommended for prolonged handling of pyridine-based compounds. Always inspect gloves for damage before use and change them immediately upon contamination. Double gloving is recommended for high-risk tasks.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned to cover as much skin as possible. Clothing worn underneath should be made of natural fibers like cotton.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required. Perforated shoes, sandals, and open-toed footwear are not permitted in the laboratory.
Respiratory Protection	NIOSH-Approved Respirator	Use of this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood. If

engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved air-purifying respirator with an Organic Vapor (OV) cartridge, or a combination cartridge for organic vapors and iodine, should be used.

Operational Plan: Safe Handling Protocol

A systematic approach to handling **2,5-Diiodopyridine** is crucial for minimizing the risk of exposure. The following step-by-step protocol should be followed.

Pre-Handling Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2,5-Diiodopyridine**.
- Designate a Work Area: All handling of **2,5-Diiodopyridine** should occur in a designated area, such as a chemical fume hood, to control the release of dust and vapors.
- Assemble and Inspect PPE: Ensure all necessary PPE is available and in good condition.
- Prepare Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.

Handling Procedures

- Engineering Controls: All weighing and transfers of **2,5-Diiodopyridine** should be conducted in a certified chemical fume hood.
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above before handling the chemical.
- Dispensing: Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust.

- Container Management: Keep the container of **2,5-Diiodopyridine** tightly closed when not in use.

Post-Handling Procedures

- Decontamination: Clean the work surface and any equipment used with an appropriate solvent.
- Hand Washing: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the designated hazardous waste container.

Disposal Plan

Proper disposal of **2,5-Diiodopyridine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Halogenated Waste: **2,5-Diiodopyridine** is a halogenated organic compound and must be disposed of in a designated halogenated organic waste container. Do not mix with non-halogenated waste.

Containerization

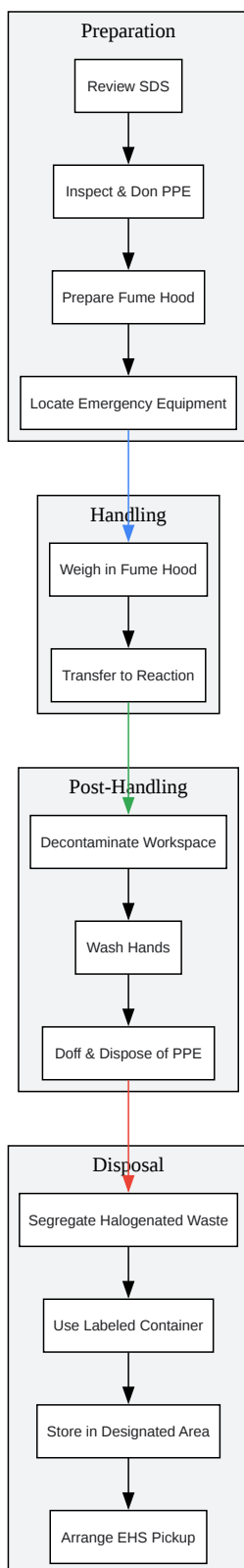
- Waste Containers: Use a clearly labeled, leak-proof container for all **2,5-Diiodopyridine** waste. The label should include "Hazardous Waste," the full chemical name, and associated hazard symbols.
- Contaminated Materials: All items that have come into contact with **2,5-Diiodopyridine**, including gloves, weigh boats, and absorbent materials, must be disposed of as hazardous waste.

Storage and Collection

- **Storage:** Store the hazardous waste container in a designated, well-ventilated, and secure area.
- **Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of the hazardous waste.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,5-Diiodopyridine**.



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Safe Handling and Disposal Workflow for **2,5-Diiodopyridine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. bossmfg.net [bossmfg.net]
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